

Sourcing Cyhalothrin-d5: A Guide for Analytical Laboratories

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Compound of Interest

Compound Name: Cyhalothrin-d5

Cat. No.: B12420381

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For researchers, scientists, and professionals in drug development requiring **Cyhalothrin-d5** for analytical purposes, several reputable suppliers offer this isotopically labeled standard. This guide provides an overview of vendors and key product details to facilitate procurement.

Available Product:

The most commonly available form of this standard is λ -Cyhalothrin-(phenoxy-d5). In this variant, five protons on the phenoxy group of the λ -cyhalothrin molecule are replaced by deuterium. This labeled compound is primarily utilized in isotope dilution mass spectrometry (IDMS) for the precise quantification of pesticide residues.

Prominent Suppliers:

A primary and widely recognized supplier for this analytical standard is Sigma-Aldrich. They offer λ -Cyhalothrin-(phenoxy-d5) under their PESTANAL® product line, which signifies that it is an analytical standard.[1] This product is intended for routine analytics and screening tests.[1]

Other vendors that distribute Sigma-Aldrich products, such as LabMart, also list λ -Cyhalothrin-(phenoxy-d5) in their catalogs.[2]

LGC Standards is another key supplier in the field of reference materials. While they offer the unlabeled λ -Cyhalothrin, researchers should directly inquire about the availability of the deuterated form.[3] LGC Standards emphasizes that their reference materials are produced in

accordance with ISO 17034, ensuring high quality and competence as a reference standard manufacturer.[3]

Key Product Specifications:

The following table summarizes the chemical information for **Cyhalothrin-d5**.

Attribute	Value
Chemical Name	λ -Cyhalothrin-(phenoxy-d5)
Synonyms	λ -Cyhalothrin-d5
Molecular Formula	$C_{23}H_{14}D_5ClF_3NO_3$
Application	Isotope dilution mass spectrometry (IDMS)

Note: The molecular formula is inferred from the replacement of 5 hydrogen atoms with deuterium on the phenoxy ring of λ -Cyhalothrin ($C_{23}H_{19}ClF_3NO_3$).

Experimental Workflow for Procurement:

To acquire **Cyhalothrin-d5** analytical standard, the following logical workflow is recommended.

Caption: A streamlined workflow for the procurement of analytical standards.

When placing an order, it is crucial to obtain and review the Certificate of Analysis (CoA) to ensure the product meets the specific requirements of your analytical method, including purity and isotopic enrichment.

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References

- 1. Pesticide Standards [sigmaaldrich.com]

- 2. Sigma-Aldrich λ -Cyhalothrin-(phenoxy-d5) PESTANAL®, analytical standard | LabMart Limited [labmartgh.com]
- 3. lambda-Cyhalothrin | CAS Number 91465-08-6 | LGC Standards [lgcstandards.com]
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